

# Technical Support Center: Troubleshooting Common Electrophysiology Artifacts

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and resolve common artifacts encountered during electrophysiology recordings.

## Frequently Asked Questions (FAQs)

Q1: What are the most common sources of noise in electrophysiology recordings?

A1: The most common sources of noise, or artifacts, in electrophysiology can be broadly categorized into four main types:

- **Electrode-related artifacts:** Issues arising from the electrodes themselves, such as poor contact with the tissue.<sup>[1]</sup>
- **Physiological artifacts:** Unwanted biological signals from sources other than the intended neuronal activity, such as muscle contractions or cardiac signals.<sup>[2][3]</sup>
- **Environmental artifacts:** Interference from nearby electrical devices or power lines.<sup>[1][4]</sup>
- **Movement-related artifacts:** Signals generated by the movement of the subject or the recording equipment.

Q2: I'm seeing a persistent, regular hum in my recordings. What is it and how can I fix it?

A2: This is likely power line interference, often referred to as 50/60 Hz hum, which is a very common artifact. It is caused by electromagnetic interference from AC power lines and associated equipment. To fix this, you should ensure all equipment is properly grounded to a single point, use a Faraday cage to shield your setup, and turn off any non-essential electrical equipment in the vicinity. Using a notch filter at 50 or 60 Hz can also help remove this interference from your signal.

Q3: My baseline is slowly and erratically moving up and down. What could be the cause?

A3: This phenomenon is known as baseline drift. It can be caused by a variety of factors, including changes in the electrode-tissue interface, temperature fluctuations, or issues with the recording solutions. Slow patient movements, including breathing, can also contribute to a wandering baseline. Ensuring your electrodes are stable, your solutions are well-mixed and at a stable temperature, and allowing the system to equilibrate can help minimize drift.

Q4: What are "electrode pops" and what do they look like?

A4: Electrode "pops" are sudden, sharp, and brief changes in the recorded voltage. They are typically caused by a sudden change in the impedance of a single electrode, which can happen if the electrode is loose, gets bumped, or if the conductive paste is drying out. Visually, they appear as abrupt, high-amplitude spikes that are distinct from the underlying neural activity and are usually confined to a single channel.

## Troubleshooting Guides

### Power Line Interference (50/60 Hz Hum)

**Problem:** A persistent, low-frequency sinusoidal wave is present in the recording, obscuring the biological signal.

**Troubleshooting Steps:**

- Check Grounding:
  - Ensure all instruments in the setup (amplifier, microscope, manipulators, etc.) are connected to a common ground point.
  - Avoid "ground loops," which occur when there are multiple grounding paths.

- Use a Faraday Cage:
  - Place the entire recording setup inside a properly grounded Faraday cage to shield it from external electromagnetic fields.
- Identify and Isolate Noise Sources:
  - Systematically unplug or turn off nearby electrical equipment (centrifuges, monitors, light sources) to identify the source of the interference.
- Use a Notch Filter:
  - If the hum persists, a notch filter specifically designed to remove 50 Hz or 60 Hz frequencies can be applied during or after the recording.



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Troubleshooting workflow for power line interference.

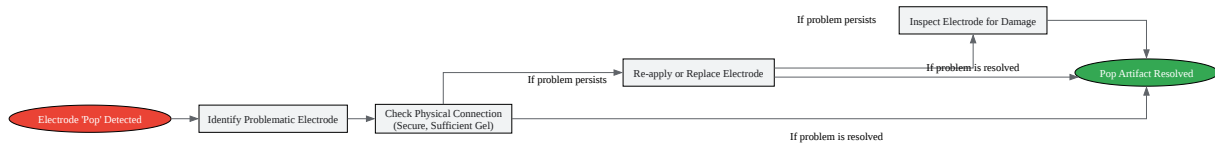
## Electrode 'Pop' Artifact

Problem: Sudden, sharp, high-amplitude spikes appear in a single recording channel.

Troubleshooting Steps:

- Identify the problematic electrode: The artifact will typically be isolated to one electrode.
- Check the physical connection:
  - Gently check if the electrode is secure and has not moved.
  - Ensure there is sufficient and fresh conductive gel or saline.
- Re-apply or replace the electrode: If the popping continues, the electrode may need to be re-applied or replaced.

- Examine the electrode for damage: Inspect the electrode for any physical damage that could affect its impedance.



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Troubleshooting workflow for electrode 'pop' artifacts.

## Baseline Drift

Problem: The baseline of the recording is not stable and wanders up and down.

Troubleshooting Steps:

- Allow for equilibration: Ensure the recording preparation has had sufficient time to stabilize after initial setup.
- Check for mechanical stability:
  - Ensure the recording setup is on an anti-vibration table and is not subject to bumps or vibrations.
  - Minimize subject movement, including breathing, if applicable.
- Verify solution and temperature stability:
  - Check for any leaks in the perfusion system.

- Ensure the recording solution is well-mixed and maintained at a constant temperature.
- Inspect the reference electrode: A faulty or unstable reference electrode is a common cause of drift. Clean or replace it if necessary.



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Troubleshooting workflow for baseline drift.

## Quantitative Artifact Summary

Artifact Type	Typical Frequency Range	Typical Amplitude	Common Causes
Power Line Interference	50 Hz or 60 Hz	Can be up to 50% of the peak-to-peak signal amplitude	Improper grounding, electromagnetic interference from nearby devices.
Electrode 'Pop'	N/A (transient)	High, often saturating the amplifier	Abrupt change in electrode impedance, loose electrode, drying of conductive paste.
Baseline Drift	< 0.5 Hz	Variable, can be several millivolts	Unstable electrode-tissue interface, temperature changes, reference electrode issues.
Movement Artifact	Correlated with movement frequency	Can be two orders of magnitude greater than the signal of interest	Subject movement, cable movement, pressure changes on electrodes.
Muscle Artifact (EMG)	> 30 Hz	Variable, dependent on muscle contraction force	Contraction of nearby muscles (e.g., chewing, blinking).
ECG Artifact	Correlates with heart rate	Variable, more prominent on left side electrodes	Electrode placed over a pulsating blood vessel, electrical activity of the heart.

## Experimental Protocols

### Protocol for Identifying Power Line Interference Source

- **Establish a Baseline:** With your recording setup active, observe the magnitude of the 50/60 Hz hum on an oscilloscope or your data acquisition software.

- **Systematic Deactivation:** Begin turning off and unplugging all non-essential electrical equipment in the room, one by one. This includes centrifuges, vortexers, computers, monitors, and light sources.
- **Monitor the Noise:** After each device is turned off, observe the effect on the 50/60 Hz noise. A significant reduction in the hum indicates that the deactivated device was a major source of interference.
- **Isolate the Offending Device:** Once identified, move the noise-generating equipment as far away from the electrophysiology rig as possible, or replace it with a properly shielded or lower-emission alternative.
- **Re-check Grounding:** If isolating devices does not solve the problem, re-verify that all components of your setup are connected to a single, common ground.

#### Protocol for Minimizing Movement Artifacts

- **Secure Cables:** Ensure that the cables leading from the electrodes are secured and do not move freely. Cable movement can introduce significant artifacts. A strain relief sticker or band near the electrode can be effective.
- **Subject Stabilization:** If recording from a live subject, ensure they are in a comfortable and stable position to minimize movement. For animal studies, proper head-fixing is crucial.
- **Use Appropriate Electrodes:** Smaller and lighter electrodes can reduce movement artifacts.
- **Data Rejection:** During analysis, epochs of data that are heavily contaminated with movement artifacts may need to be excluded. Visual inspection of the recordings is essential to identify these periods.

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